

Application Note: Handling, Storage, and Experimental Protocols for **BMY 25368**

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Compound of Interest

Compound Name: *Bmy 25368*

CAS No.: 86134-80-7

Cat. No.: B1667327

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Abstract & Compound Overview

BMY 25368 is a potent, long-acting, competitive histamine H₂-receptor antagonist. Structurally characterized by a squaric acid derivative moiety (1-amino-2-[3-(3-piperidinomethylphenoxy)propylamino]cyclobut-1-ene-3,4-dione), it exhibits superior potency and duration of action compared to classical antagonists like cimetidine and ranitidine [1].

This guide provides authoritative protocols for the storage, solubilization, and experimental application of **BMY 25368** powder. It is designed to ensure maximum compound stability and experimental reproducibility in drug discovery and pharmacological research.

Key Physicochemical Properties[1][2][3][4]

Property	Detail
Chemical Name	1-amino-2-[3-(3-piperidinomethylphenoxy)propylamino]cyclobut-1-ene-3,4-dione
Molecular Weight	343.42 g/mol (Free Base); ~379.88 g/mol (HCl Salt)
Physical State	White to off-white solid powder
Solubility	Soluble in DMSO (>10 mg/mL); Sparingly soluble in water (pH dependent)
Target	Histamine H2 Receptor (in nanomolar range)
Mechanism	Competitive antagonism of histamine-induced gastric acid secretion

Storage & Stability Requirements

The chemical integrity of **BMY 25368** is sensitive to moisture and thermal degradation. Proper storage is critical to prevent hydrolysis of the cyclobutene-dione ring and oxidation of the piperidine moiety.

Powder Storage

- Temperature: Store at -20°C for long-term stability (up to 3 years). Short-term storage (weeks) at +4°C is acceptable but suboptimal.
- Atmosphere: Hygroscopic.^[1] Must be stored in a desiccator or sealed under inert gas (Nitrogen/Argon).
- Light Protection: Store in amber vials or wrap containers in aluminum foil to prevent potential photodegradation of the conjugated dione system.

Stock Solution Storage^[7]

- Solvent: Dimethyl Sulfoxide (DMSO) is the preferred solvent for stock solutions.
- Temperature: Store aliquots at -80°C.
- Freeze-Thaw Cycles: Limit to maximum 1 cycle. Aliquot immediately after preparation to avoid repeated thawing, which introduces moisture and promotes degradation.
- Shelf Life: 6 months at -80°C; 1 month at -20°C.

Handling & Reconstitution Protocol

Safety Considerations (PPE)

- Hazard: Potentially bioactive; avoid inhalation or skin contact.
- PPE: Nitrile gloves, safety goggles, and lab coat.
- Engineering Controls: Handle powder inside a chemical fume hood to prevent aerosolization.

Reconstitution Workflow (Standard 10 mM Stock)

This protocol assumes a target stock concentration of 10 mM in DMSO.

- Equilibration: Allow the product vial to equilibrate to room temperature (20–25°C) for at least 30 minutes before opening. Rationale: Opening a cold vial causes condensation of atmospheric moisture onto the hygroscopic powder.
- Weighing: Accurately weigh the specific amount of **BMV 25368** (e.g., 5 mg).
- Calculation:
 - Example: For 5 mg of **BMV 25368** (MW 343.42):
- Dissolution: Add the calculated volume of anhydrous DMSO. Vortex for 30–60 seconds. If particulates remain, sonicate in a water bath at 37°C for 5 minutes.
- Aliquot: Dispense into sterile, amber microcentrifuge tubes (e.g., 50 µL aliquots) and freeze immediately at -80°C.

Visual Workflow: Reconstitution & Storage



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Figure 1: Step-by-step logic for the reconstitution and storage of **BMY 25368** to ensure compound integrity.

Experimental Application Guidelines

In Vitro Cell Assays

BMY 25368 is typically used to block H2-mediated cAMP accumulation or proton pump activation.

- Vehicle Control: Maintain final DMSO concentration < 0.1% in culture media to avoid solvent toxicity.
- Dilution Strategy:
 - Thaw 10 mM stock.
 - Prepare an intermediate dilution (e.g., 100 μ M) in PBS or Media.
 - Perform serial dilutions to reach working concentrations (typically 1 nM – 10 μ M).
- Incubation: Pre-incubate cells with **BMY 25368** for 15–30 minutes prior to adding histamine agonist to ensure receptor occupancy [3].

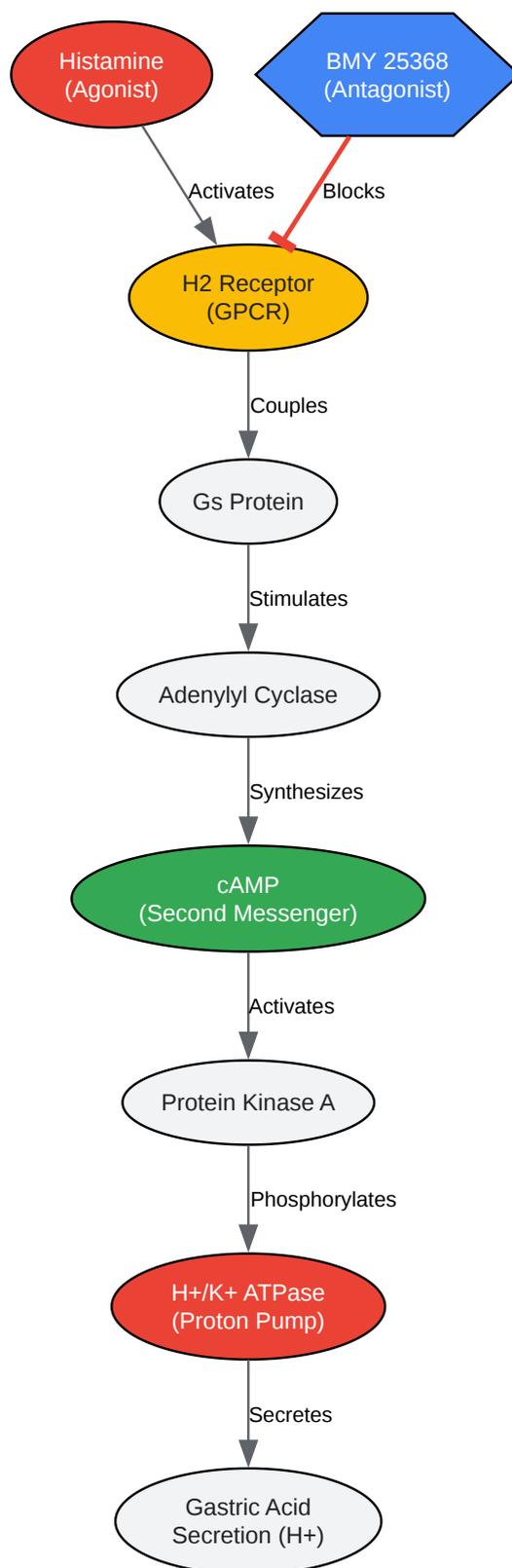
In Vivo Administration (Animal Models)

For gastric ulcer models (dogs/horses), **BMY 25368** is administered IV or IM.

- Formulation for Injection:

- Solvent: Aqueous saline (0.9% NaCl).
- Solubility Note: The free base may require pH adjustment. If using the HCl salt, it is water-soluble. If using the free base, dissolve in a minimal volume of DMSO (5% of final vol) and dilute slowly with saline while vortexing.
- Dosing Range: 0.02 – 1.1 mg/kg [1, 4].[2]
- Observation: Higher doses (1.1 mg/kg) provide sustained pH elevation for >4 hours [4].[2]

Mechanism of Action Visualization



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Figure 2: Pharmacological intervention point of **BMY 25368** within the Histamine H2 signaling cascade.

Troubleshooting & FAQs

Issue	Probable Cause	Corrective Action
Precipitation in Media	Concentration too high or rapid dilution	Dilute stock into media slowly with vortexing. Keep final concentration below solubility limit (typically <100 µM in aqueous).
Loss of Potency	Moisture contamination or freeze-thaw cycles	Discard old stock. Prepare fresh from powder using anhydrous DMSO. Store in single-use aliquots.
Yellowing of Solution	Oxidation or Photodegradation	Ensure storage in amber vials. Check pH of solution (should be neutral to slightly acidic).
Inconsistent In Vivo Data	Poor solubility in vehicle	Use a co-solvent system (e.g., 5% DMSO + 0.5% Tween 80 in Saline) to ensure full solubilization before injection.

References

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